

# picoxystrobin systemic activity fumigation activity

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## Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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## Picoxystrobin: Systemic and Fumigation Activity

**Picoxystrobin** is a broad-spectrum strobilurin fungicide known for its unique mobility within plants. Its systemic activity allows it to be redistributed through the plant's vascular system, while its fumigation activity enables it to move in the air surrounding the plant tissue. This dual action provides both protective and curative effects against fungal diseases [1] [2].

The core of its biological activity lies in its mode of action: it inhibits mitochondrial respiration in fungi by binding to the Qo site of the cytochrome bc1 complex, thereby preventing ATP production and energy generation (FRAC Code 11) [3].

## Key Characteristics and Quantitative Data

The following tables summarize the fungicide's fundamental identities and its specific mobility characteristics.

**Table 1: Fundamental Profile of Picoxystrobin**

Property	Description
Chemical Name	methyl (E)-3-methoxy-2-{2-[6-(trifluoromethyl)-2-pyridyloxymethyl]phenyl}acrylate [3]
IUPAC Name	methyl (E)-3-methoxy-2-{2-[6-(trifluoromethyl)-2-pyridyloxymethyl]phenyl}acrylate [3]
CAS RN	117428-22-5 [1] [3]
Molecular Formula	C <sub>18</sub> H <sub>16</sub> F <sub>3</sub> NO <sub>4</sub> [3]
Mode of Action	Respiration inhibitor (QoI fungicide; FRAC Group 11) [3]

Table 2: Systemic and Fumigation Activity of Picoxystrobin

Activity Type	Description & Mechanism
Systemic Activity	Once absorbed by leaves, it can move in the <b>xylem</b> (the water-conducting tissue). It is redistributed within the plant's transportation system along with the flow of water [1].
Fumigation Activity	The active ingredient can move in the <b>gas phase on the leaf surface</b> and can also be absorbed from the gas phase into the leaf to then move in the xylem [1].
Key Advantage	This combination provides better <b>therapeutic (curative) activity</b> compared to other strobilurins like azoxystrobin and trifloxystrobin, as the active ingredient can be effectively redistributed to protect new growth and act on existing infections [1].

Table 3: Physicochemical Properties Governing Mobility

Property	Value	Implication for Mobility & Activity
Water Solubility (at 20°C, pH 7)	3.1 mg/L [3]	Relatively low solubility facilitates its movement in the gas phase (fumigation activity) and influences its behavior in the plant's aqueous vascular system.

Property	Value	Implication for Mobility & Activity
Log P (at 20°C, pH 7)	3.6 [3]	This high octanol-water partition coefficient indicates strong lipophilicity, which aids in crossing plant cuticles and cell membranes, supporting systemic movement.

## Synthesis and Experimental Protocol

The industrial synthesis of **picoxystrobin**, as described in a patent, provides insight into its production. The process centers on a key condensation reaction that forms the core methoxyacrylate structure responsible for its fungicidal activity [1] [3].

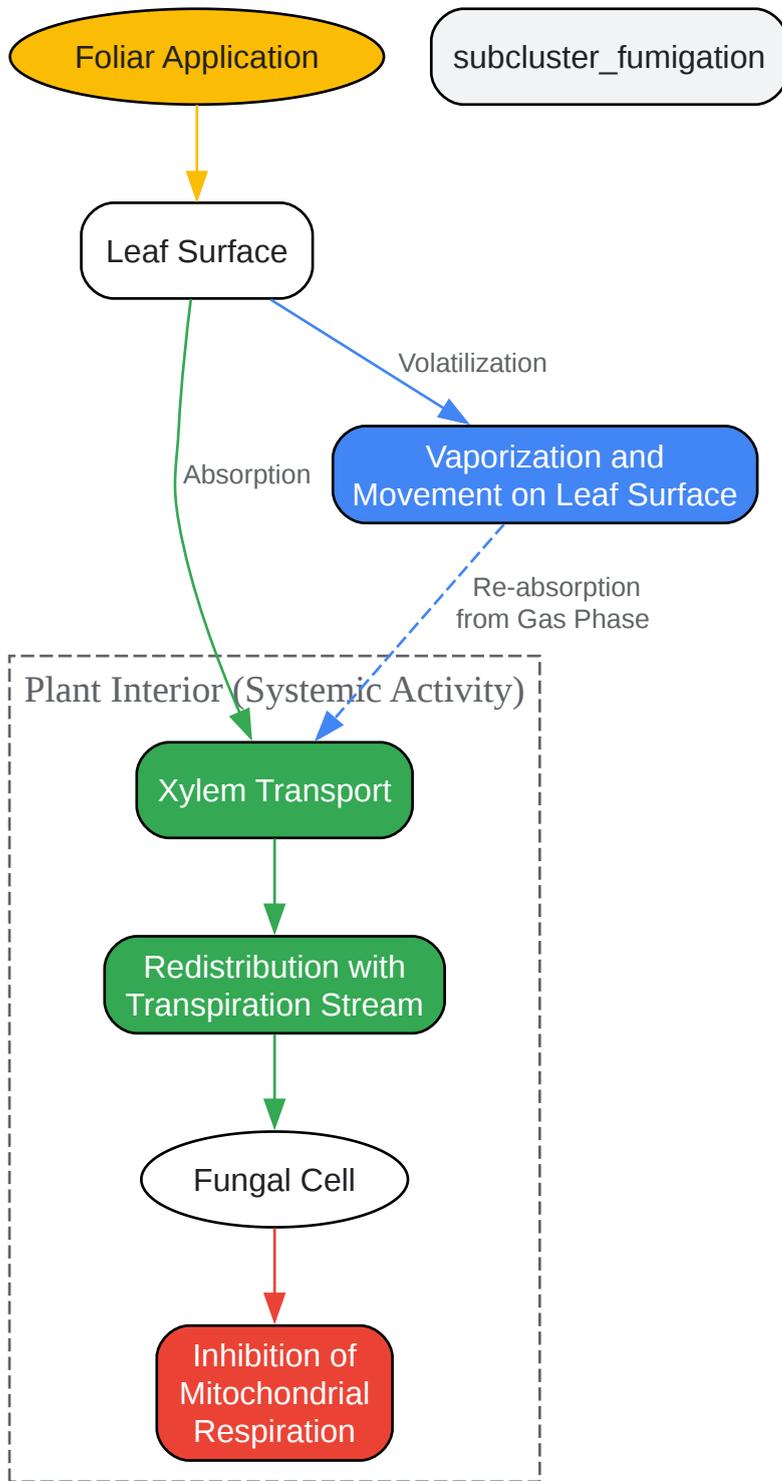
### Detailed Condensation Reaction Protocol from Patent CN112679422A [1]:

- **Objective:** To prepare **picoxystrobin** from the key intermediate, methyl 2-(6-trifluoromethylpyridin-2-ylloxymethyl)phenylacetate.
- **Reaction Setup:**
  - **Reactants:** The intermediate is reacted with acetic anhydride and trimethyl orthoformate.
  - **Molar Ratio:** The molar ratio of the intermediate to acetic anhydride to trimethyl orthoformate is **1 : (2-4) : (1.5-3)**.
  - **Reaction Conditions:** The mixture undergoes a condensation reaction at a temperature of **80-120 °C** for **8-24 hours**.
- **Reaction Mechanism & Role of Reagents:** The reaction between the ester and trimethyl orthoformate forms the methoxyacrylate group. Acetic anhydride plays a dual role: it acts as a reactant and reacts with by-products (like methanol) to shift the equilibrium towards the product, thereby improving the overall yield.
- **Work-up and Purification:**
  - **Concentration:** The reaction product first undergoes low-vacuum reduced-pressure concentration (vacuum degree < -0.08 MPa, temperature < 100 °C), followed by high-vacuum concentration (vacuum degree < -0.098 MPa, temperature < 100 °C) to obtain a crude product.
  - **Washing:** The crude product is dissolved in an inert solvent, and the solution is washed with water.
  - **Isolation:** The organic phase is separated and undergoes减压脱溶 (reduced pressure desolvation, i.e., solvent removal under vacuum) to obtain a primary pure product.
  - **Recrystallization:** The primary product is recrystallized to yield pure **picoxystrobin**.

This method is noted for its simple process, mild reaction conditions, and avoidance of highly toxic methylating agents like dimethyl sulfate, making it more suitable for industrial production [1].

## Mobility and Translocation Pathway

The diagram below illustrates the journey of **picoxystrobin** from application to its site of action within the plant, integrating its systemic and fumigation pathways.



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**Picoxystrobin** mobility and mode of action pathway, showing systemic and fumigation routes from application to fungal respiration inhibition.

## Key Insights for Research and Development

For researchers and professionals in drug and agrochemical development, the following points are particularly relevant:

- **Enhanced Efficacy:** The dual-mode mobility of **picoxystrobin** offers a significant agronomic advantage. Its ability to be redistributed after application provides more robust therapeutic action compared to fungicides with only contact or locally systemic activity [1].
- **Formulation Considerations:** When developing new formulations, the inherent fumigation activity of **picoxystrobin** can be leveraged to improve coverage and control of pathogens on hidden or hard-to-reach plant surfaces. Adjuvants that enhance adhesion and penetration can further optimize its delivery [2].
- **Resistance Management:** As a QoI fungicide (FRAC Group 11), resistance development is a known risk. Its use should be strategically managed within anti-resistance programs, including rotation or mixture with fungicides from different mode-of-action groups [3].

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## References

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2. How Picoxystrobin Works — In One Simple Flow (2025) [linkedin.com]
3. Picoxystrobin (Ref: ZA 1963) - AERU - University of Hertfordshire [sitem.herts.ac.uk]

To cite this document: Smolecule. [picoxystrobin systemic activity fumigation activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b639991#picoxystrobin-systemic-activity-fumigation-activity>]

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